

# Proper Disposal of Evodol: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Evodol**

Cat. No.: **B191716**

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For researchers, scientists, and drug development professionals, the proper disposal of chemical reagents is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and procedural steps for the safe disposal of **Evodol**, a natural product isolated from the plant *Euodia rutaecarpa*.<sup>[1]</sup>

Disclaimer: No specific Safety Data Sheet (SDS) for **Evodol** was found during the information gathering process. Therefore, the following disposal procedures are based on general best practices for handling and disposing of research-grade natural products and alkaloids, which may be biologically active and have unknown hazards. A conservative approach is strongly recommended.

## Evodol Chemical and Physical Properties

Property	Value
CAS Number	22318-10-1
Molecular Formula	C <sub>26</sub> H <sub>28</sub> O <sub>9</sub>
Molecular Weight	484.5 g/mol <sup>[2]</sup>
Appearance	White to off-white crystalline powder
Solubility	Soluble in organic solvents, limited solubility in water
Storage	Recommended to be stored at -20°C. <sup>[3]</sup>

# Experimental Protocols: Disposal Procedures

Given the absence of a specific SDS for **Evodol**, it should be handled as a potentially hazardous substance. The primary route of disposal for research-grade chemicals of this nature is through a licensed hazardous waste disposal company.

## Step-by-Step Disposal Protocol:

- Hazard Assessment: In the absence of specific toxicity data, treat **Evodol** as a hazardous chemical. Alkaloids as a class of compounds can exhibit significant biological activity and toxicity.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE): Before handling **Evodol** for disposal, ensure appropriate PPE is worn, including:
  - Safety goggles or face shield
  - Chemical-resistant gloves (nitrile or neoprene)
  - Laboratory coat
- Waste Segregation:
  - Do not mix **Evodol** waste with non-hazardous trash or dispose of it down the drain.
  - Collect solid **Evodol** waste (e.g., unused powder, contaminated absorbent materials) in a designated, properly labeled hazardous waste container.
  - Collect liquid waste containing **Evodol** (e.g., solutions in organic solvents) in a separate, compatible, and clearly labeled hazardous waste container.
- Waste Container Labeling:
  - Label the hazardous waste container with the words "Hazardous Waste."
  - Clearly identify the contents, including "**Evodol**" and any solvents used. List the full chemical names.

- Indicate the approximate quantity or concentration of **Evodol** in the container.
- Include the name and contact information of the generating laboratory or principal investigator.

• Storage of Waste:

- Store the sealed hazardous waste container in a designated satellite accumulation area (SAA) within the laboratory.
- The SAA should be in a well-ventilated area, away from ignition sources, and incompatible materials.
- Ensure the container is kept closed except when adding waste.

• Arranging for Disposal:

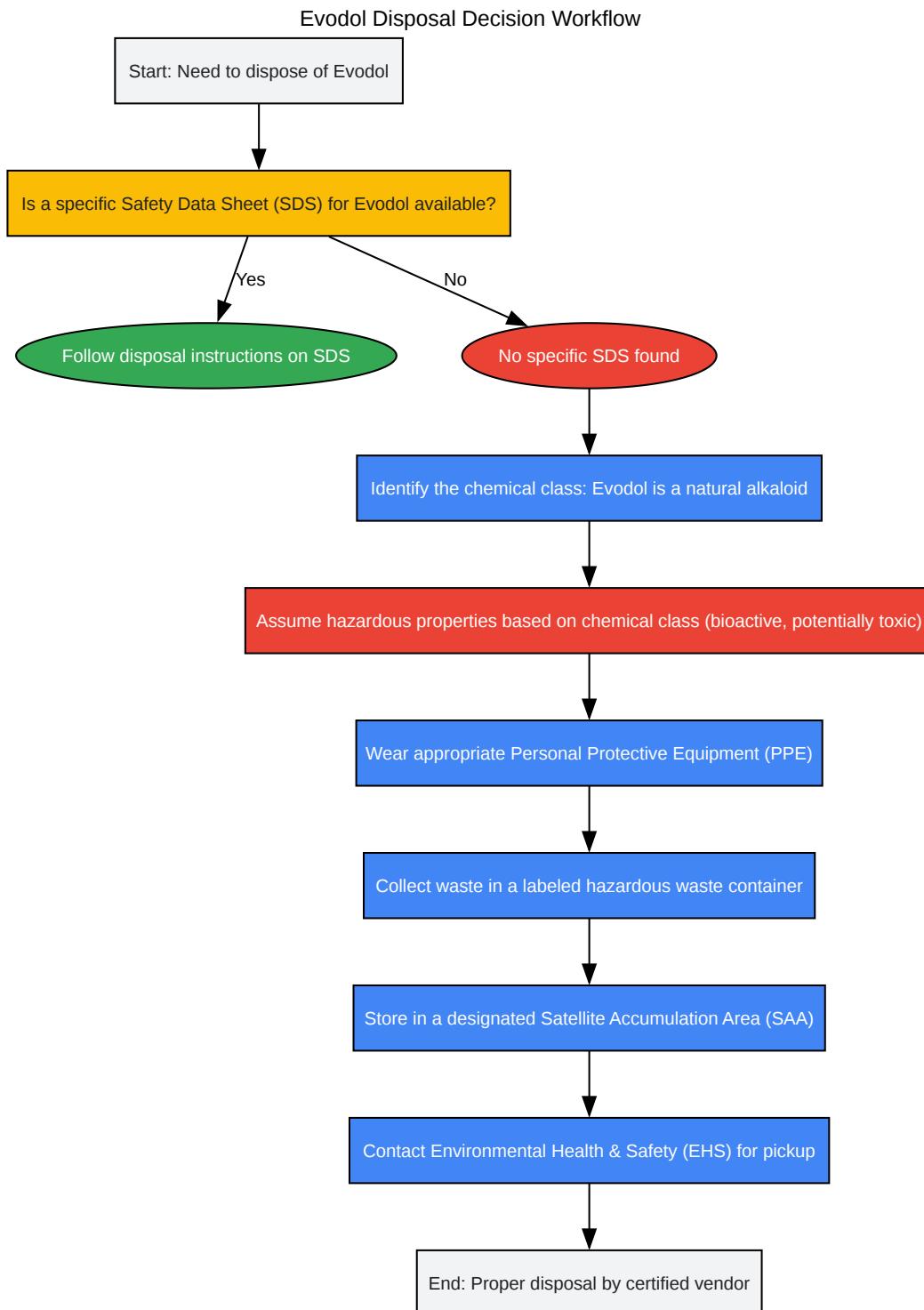
- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.
- Follow all institutional procedures for hazardous waste disposal requests.
- Do not attempt to transport hazardous waste off-site yourself. Disposal must be handled by a certified hazardous waste vendor.[\[6\]](#)[\[7\]](#)[\[8\]](#)

#### Disposal of Empty Containers:

- Empty containers that once held **Evodol** should also be treated as hazardous waste unless thoroughly decontaminated.
- If decontamination is not feasible, dispose of the empty container in the same manner as the chemical waste itself.

## Mandatory Visualization: Evodol Disposal Workflow

The following diagram illustrates the logical workflow for determining the proper disposal procedure for a research chemical like **Evodol** in the absence of a specific Safety Data Sheet.

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Caption: Logical workflow for **Evodol** disposal.

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)